

# Health and Safety Profile of 2,2-Dichlorohexane: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2,2-Dichlorohexane

Cat. No.: B14673609

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Disclaimer: Limited direct toxicological and safety data is available for **2,2-dichlorohexane**. This guide consolidates available information and extrapolates from data on structurally similar compounds, such as other dichlorohexane isomers and chlorinated alkanes. All recommendations should be supplemented with a substance-specific Safety Data Sheet (SDS) and a comprehensive risk assessment before handling.

This technical guide provides an in-depth overview of the health and safety information for **2,2-dichlorohexane**, designed for researchers, scientists, and professionals in drug development. The information is presented to facilitate risk assessment and the implementation of appropriate safety protocols.

## Chemical and Physical Properties

Proper handling and storage procedures are predicated on a thorough understanding of a chemical's physical properties. While experimental data for **2,2-dichlorohexane** is sparse, the following table summarizes its known and estimated properties.

Property	Value	Source
Molecular Formula	C <sub>6</sub> H <sub>12</sub> Cl <sub>2</sub>	--INVALID-LINK--
Molecular Weight	155.07 g/mol	--INVALID-LINK--
CAS Number	42131-89-5	--INVALID-LINK--
Appearance	Colorless liquid (presumed)	General knowledge of similar alkanes
Boiling Point	175.06°C (estimate)	LookChem
Melting Point	-48.02°C (estimate)	LookChem
Density	1.015 g/cm <sup>3</sup> (estimate)	LookChem
Flash Point	Combustible liquid (classification for 1,6-dichlorohexane)	Fisher Scientific
Solubility	Likely soluble in water	Fisher Scientific

## Toxicological Information

Direct toxicological data for **2,2-dichlorohexane** is not readily available. The following table presents data for the related compound 1,6-dichlorohexane to provide an indication of potential toxicity. It is crucial to handle **2,2-dichlorohexane** with the assumption that it possesses a similar or potentially greater toxicity profile.

Toxicity Endpoint	Species	Route	Value	Classification	Source
Acute Oral Toxicity	Rat	Oral	LD50 > 2000 mg/kg	Not classified as acutely toxic by oral route (based on surrogate)	Thermo Fisher Scientific
Skin Corrosion/Irritation	Not specified	Dermal	Category 2 (Causes skin irritation)	Irritant	Thermo Fisher Scientific
Serious Eye Damage/Irritation	Not specified	Ocular	Category 2 (Causes serious eye irritation)	Irritant	Thermo Fisher Scientific
Respiratory or Skin Sensitization	Not specified	Inhalation/Dermal	No data available	-	-
Germ Cell Mutagenicity	Not specified	-	Not mutagenic in AMES Test (for 1,6-dichlorohexane)	-	Thermo Fisher Scientific
Carcinogenicity	Not specified	-	No data available	-	-
Reproductive Toxicity	Not specified	-	No data available	-	-
Specific Target Organ Toxicity (Single Exposure)	Not specified	-	May cause respiratory irritation	-	Thermo Fisher Scientific

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Specific			
Target Organ			
Toxicity	Not specified	-	No data available
(Repeated Exposure)			
Aspiration Hazard	Not specified	-	No data available

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## Hazard Identification and Classification

Based on the available data for similar compounds, **2,2-dichlorohexane** is anticipated to be classified as a hazardous substance.

GHS Hazard Statements (Presumed):

- H227: Combustible liquid.
- H315: Causes skin irritation.[\[1\]](#)
- H319: Causes serious eye irritation.[\[1\]](#)
- H335: May cause respiratory irritation.

Signal Word: Warning[\[1\]](#)

## Experimental Protocols

Standardized protocols, such as those established by the Organisation for Economic Co-operation and Development (OECD), are utilized to determine the toxicological and safety properties of chemical substances. The following are examples of relevant experimental protocols.

### Acute Oral Toxicity (OECD 423: Acute Toxic Class Method)

This method is used to estimate the acute oral toxicity (LD50) of a substance.

- Principle: A stepwise procedure is used with a limited number of animals. The method uses defined dose levels and the results are interpreted in terms of the number of animals that die at each dose level.
- Animal Model: Typically, rats of a single sex (usually females) are used.
- Procedure:
  - A starting dose is selected from a series of fixed dose levels (e.g., 5, 50, 300, 2000 mg/kg body weight).
  - A small group of animals (typically 3) is dosed with the starting dose.
  - The outcome (mortality or survival) determines the next step:
    - If mortality is observed, the next lower dose is administered to a new group of animals.
    - If no mortality is observed, the next higher dose is administered to a new group of animals.
  - This process is continued until the dose that causes mortality in 50% of the animals is identified or the highest dose level is reached without mortality.
- Observation Period: Animals are observed for up to 14 days for signs of toxicity and mortality.
- Data Analysis: The results are used to classify the substance into a GHS acute toxicity category.

## **Skin Irritation/Corrosion (OECD 439: In Vitro Skin Irritation: Reconstructed Human Epidermis Test Method)**

This in vitro method assesses the potential of a substance to cause skin irritation.

- Principle: The test substance is applied topically to a reconstructed human epidermis (RhE) model, which mimics the upper layers of human skin.
- Procedure:

- The test substance is applied to the surface of the RhE tissue.
- Following a defined exposure period, the substance is removed by washing.
- The viability of the tissue is then assessed using a cell viability assay (e.g., MTT assay).
- Data Analysis: The reduction in cell viability caused by the test substance is compared to a negative control. A substance is identified as an irritant if the tissue viability falls below a certain threshold (e.g.,  $\leq 50\%$ ).[\[2\]](#)

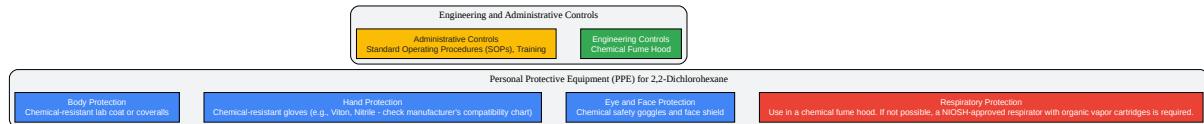
## Handling and Storage

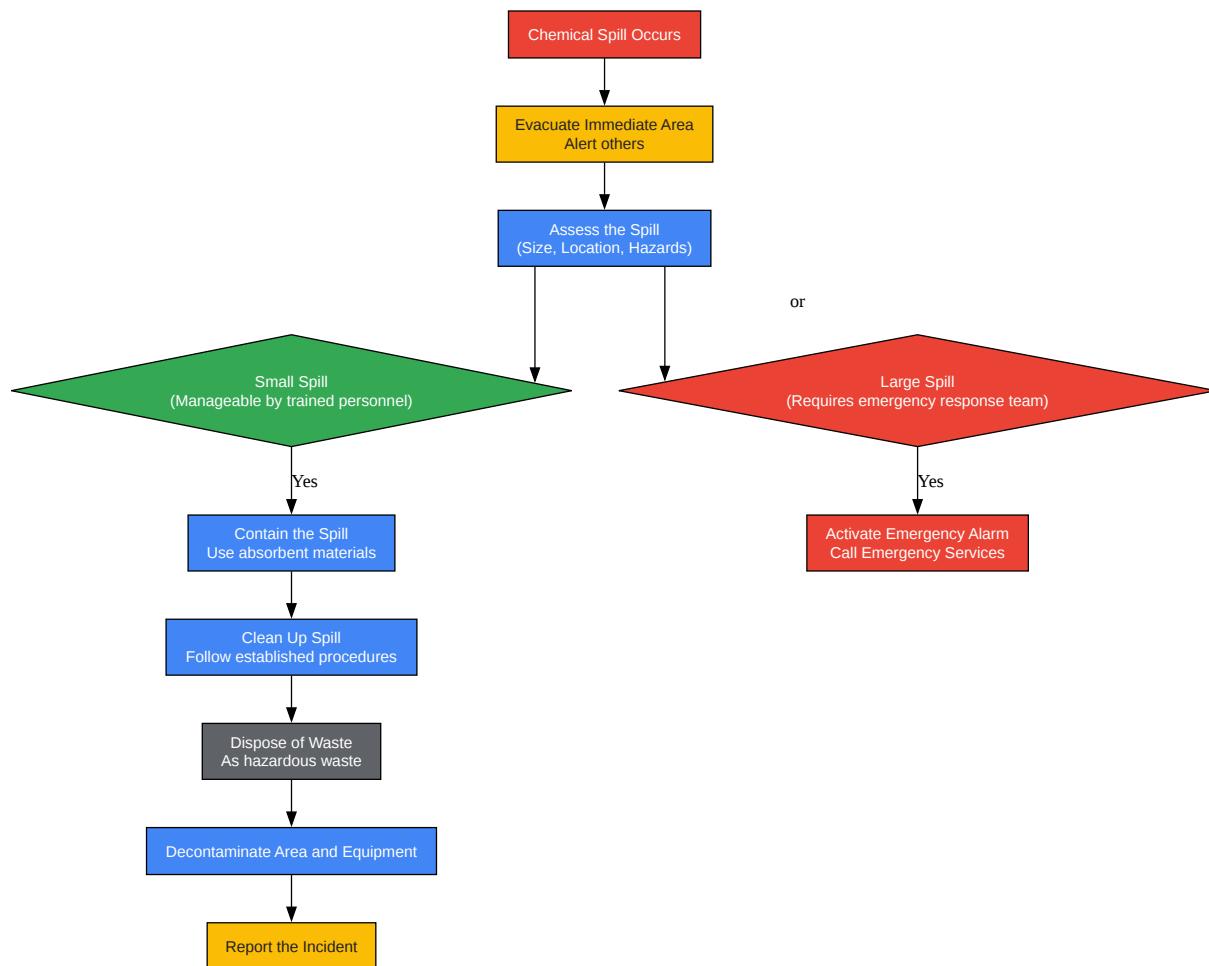
Safe handling and storage practices are essential to minimize exposure and risk.

- Handling:
  - Work in a well-ventilated area, preferably in a chemical fume hood.[\[3\]](#)
  - Avoid contact with skin, eyes, and clothing.[\[3\]](#)
  - Use non-sparking tools and avoid sources of ignition.[\[3\]](#)
  - Wash hands thoroughly after handling.[\[1\]](#)
- Storage:
  - Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[3\]](#)
  - Keep away from heat, sparks, and open flames.[\[1\]](#)
  - Store separately from incompatible materials such as strong oxidizing agents and strong bases.[\[1\]](#)

## Personal Protective Equipment (PPE)

A hierarchical approach should be taken when selecting PPE to ensure adequate protection.



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